

Clethodim Application Rates and Sulfoxide Residue Levels: A Comparative Guide

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Compound of Interest

Compound Name: Clethodim Sulfoxide

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This guide provides an objective comparison of Clethodim application rates and the resulting **Clethodim Sulfoxide** residue levels in various crops, supported by experimental data. The information is intended to assist researchers in understanding the metabolic fate of Clethodim and in designing and interpreting residue studies.

Introduction

Clethodim is a post-emergence cyclohexanedione herbicide used to control annual and perennial grasses in a variety of broadleaf crops.[1][2] Following application, Clethodim is rapidly metabolized in plants, primarily through oxidation of the sulfur atom to form **Clethodim Sulfoxide** and, subsequently, Clethodim Sulfone.[2][3] These metabolites, particularly **Clethodim Sulfoxide**, are often the major components of the terminal residue in treated crops. [2][3] Understanding the correlation between the initial application rate of Clethodim and the concentration of these residues is crucial for regulatory assessment and ensuring food safety.

Comparative Residue Data

The following tables summarize the findings from supervised field trials, illustrating the relationship between Clethodim application rates and the resulting residue levels of Clethodim and its primary metabolite, **Clethodim Sulfoxide**. Residues are expressed in mg/kg.

Table 1: Clethodim and Metabolite Residues in Root and Tuber Vegetables

Crop	Applicati on Rate (kg ai/ha)	PHI (days)	Clethodi m (mg/kg)	Clethodi m Sulfoxide (mg/kg)	Clethodi m Sulfone (mg/kg)	Total Residue (mg/kg)
Carrot	0.29	20-70	Not Detected	Major Metabolite	Detected	-
Radish	0.05 - 1.0 (fortificatio n)	-	-	-	-	91-118% recovery (as sulfone)
Sweet Potato	0.2 (fortificatio n)	-	-	-	-	91-118% recovery (as sulfone)
Onion	0.5 (fortificatio n)	-	-	-	-	91-118% recovery (as sulfone)

Data synthesized from multiple sources. The fortification studies indicate the efficiency of the analytical method in recovering the metabolites.

Table 2: Clethodim and Metabolite Residues in Leafy Vegetables

Crop	Application Rate (kg ai/ha)	PHI (days)	Clethodim (mg/kg)	Clethodim Sulfoxide (mg/kg)	Clethodim Sulfone (mg/kg)	Total Residue (mg/kg)
Spinach	0.5	-	Minor	3.1-5.7% of TRR	3.1-5.7% of TRR	-
Lettuce	0.12	28	-	-	-	0.04, 0.21
Cabbage	0.05 - 1.0 (fortification)	-	-	-	-	91-118% recovery (as sulfone)

TRR: Total Radioactive Residue. The spinach study indicates that Clethodim and its primary sulfoxide/sulfone metabolites constitute a fraction of the total residue.

Table 3: Clethodim and Metabolite Residues in Oilseeds and Legumes

Crop	Application Rate (kg ai/ha)	PHI (days)	Clethodim (mg/kg)	Clethodim Sulfoxide (mg/kg)	Clethodim Sulfone (mg/kg)	Total Residue (mg/kg)
Soybean	0.29	20-70	Not Detected	Major Metabolite	Detected	-
Canola (Rape)	-	-	Rarely Detected	Dissipates with half-life of 4.3 days	Tendency of initial increase, then decrease	Below MRL of 0.5 mg/kg at harvest
Field Peas (dry)	0.09	75	-	-	-	<0.02 - 1.8
Peanut	0.09 - 0.336	40-70	-	-	-	0.05 - 3.5 (kernels)

MRL: Maximum Residue Limit.

Experimental Protocols

The data presented in this guide are derived from studies employing rigorous analytical methodologies. A typical experimental protocol for determining Clethodim and its sulfoxide residues in crop matrices is outlined below.

1. Sample Preparation and Extraction

- **Homogenization:** A representative sample of the crop matrix is thoroughly homogenized to ensure uniformity. For samples with high water content, cryogenic milling may be employed to prevent degradation of the analytes.
- **Extraction:** The homogenized sample is extracted with a suitable organic solvent, typically acetonitrile. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely used extraction protocol.^[4] This involves shaking the sample with the extraction solvent and partitioning salts (e.g., magnesium sulfate, sodium chloride) to separate the organic and aqueous layers.

2. Cleanup

- **Dispersive Solid-Phase Extraction (d-SPE):** The supernatant from the extraction step is subjected to a cleanup procedure to remove interfering matrix components such as pigments and lipids. This is commonly achieved using a d-SPE approach with a combination of sorbents like primary secondary amine (PSA) and C18.
- **Centrifugation:** After the cleanup step, the sample is centrifuged to pellet the sorbent and any remaining solid particles.

3. Analysis

- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** The final extract is analyzed by LC-MS/MS. This technique provides high sensitivity and selectivity for the simultaneous quantification of Clethodim and its metabolites, **Clethodim Sulfoxide** and Clethodim Sulfone.^{[4][5]}

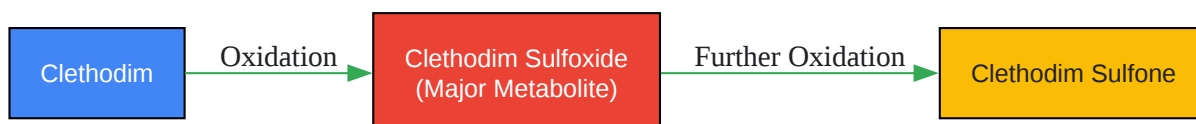
- Oxidation to a Common Moiety (for total residue analysis): In some regulatory methods, Clethodim and **Clethodim Sulfoxide** are intentionally oxidized to Clethodim Sulfone using an oxidizing agent like m-chloroperoxybenzoic acid. The total residue is then quantified as Clethodim Sulfone and expressed as Clethodim equivalents.[5][6]

4. Quality Control

- Method Validation: The analytical method is validated for linearity, accuracy (recoveries), precision (repeatability and reproducibility), limit of detection (LOD), and limit of quantification (LOQ).
- Matrix-Matched Standards: Calibration curves are prepared using matrix-matched standards to compensate for matrix effects.
- Fortification/Spiking: Control samples are fortified with known concentrations of the analytes to determine recovery rates and assess the accuracy of the method.

Visualizations

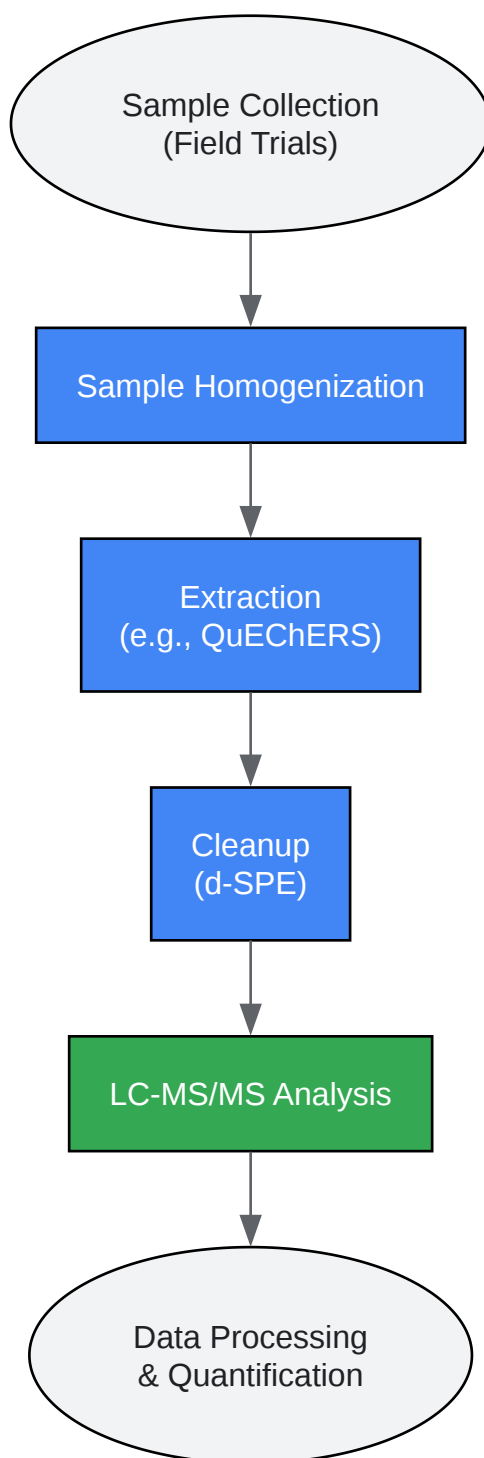
Metabolic Pathway of Clethodim



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Caption: Metabolic pathway of Clethodim in plants.

Experimental Workflow for Residue Analysis



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Caption: General workflow for pesticide residue analysis.

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